

Application Note and Protocol: Dissolving Disperse Violet 1 in DMSO

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Compound of Interest

Compound Name: Disperse Violet 1

Cat. No.: B7737400

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Introduction

Disperse Violet 1, an anthraquinone-based dye, is utilized in various industrial and research applications, from textile dyeing to its inclusion in semi-permanent hair dye formulations.[1][2][3] In a laboratory setting, particularly in biological and chemical research, Dimethyl Sulfoxide (DMSO) is a common solvent for water-insoluble compounds.[4] This document provides a detailed protocol for the preparation of **Disperse Violet 1** solutions in DMSO, ensuring consistent and safe handling for experimental use. The stability of **Disperse Violet 1** in DMSO has been noted, with good recovery rates observed over several days.[5]

Quantitative Data Summary

A summary of the key quantitative data for **Disperse Violet 1** is presented in the table below for easy reference.

Property	Value	Reference
CAS Number	128-95-0	[6]
Molecular Formula	C ₁₄ H ₁₀ N ₂ O ₂	[6]
Molecular Weight	238.24 g/mol	[6]
Solubility in DMSO	9% (w/w)	[5]
Solubility in Water	0.16 mg/L	[5]
Melting Point	266.9 – 267.4 °C	[5]

Experimental Protocol

This protocol outlines the steps for preparing a stock solution of **Disperse Violet 1** in DMSO.

Materials and Equipment

- **Disperse Violet 1** powder (CAS: 128-95-0)
- Anhydrous Dimethyl Sulfoxide (DMSO), ≥99.7% purity
- Vortex mixer
- Magnetic stirrer and stir bar (optional)
- Sonicator (optional)
- Calibrated analytical balance
- Appropriate glassware (e.g., glass vial, beaker)
- Micropipettes
- Personal Protective Equipment (PPE): safety goggles, gloves, lab coat

Safety Precautions

Disperse Violet 1 is toxic if swallowed and may cause an allergic skin reaction.^{[7][8]} It may also cause damage to organs through prolonged or repeated exposure.^{[7][8]} It is crucial to handle this compound with care in a well-ventilated area, avoiding the creation of dust.^{[9][10]} Always wear appropriate PPE, including safety goggles, gloves, and a lab coat.^[7] In case of contact with skin or eyes, flush immediately with copious amounts of water.

Procedure for Preparing a Stock Solution

- Preparation: Ensure all glassware is clean and dry to prevent contamination. Bring the **Disperse Violet 1** powder and anhydrous DMSO to room temperature before use.
- Weighing: Accurately weigh the desired amount of **Disperse Violet 1** powder using a calibrated analytical balance.
- Dissolution:
 - Transfer the weighed **Disperse Violet 1** powder into a suitable glass vial.
 - Add the required volume of anhydrous DMSO to achieve the desired concentration. For example, to prepare a 10 mg/mL stock solution, add 1 mL of DMSO for every 10 mg of **Disperse Violet 1**.
 - Cap the vial securely.
- Mixing:
 - Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
 - If the powder does not fully dissolve, continue mixing using a magnetic stirrer at room temperature.
 - For compounds that are difficult to dissolve, brief sonication in a water bath can be applied.
- Storage: Store the stock solution in a tightly sealed container at -20°C or -80°C, protected from light and moisture to maintain its stability.^[11] It is advisable to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.^[11]

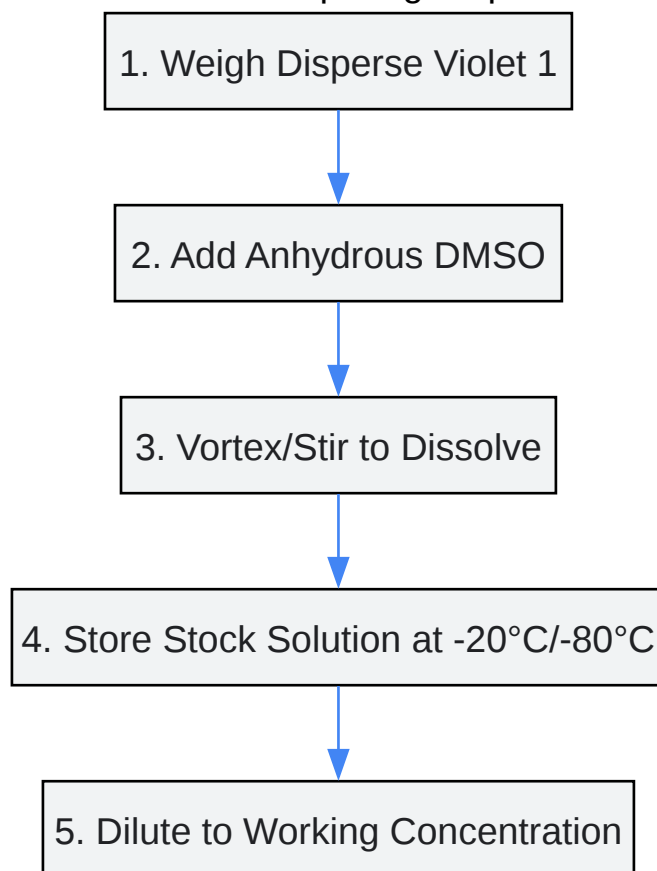
Preparation of Working Solutions

For cell-based assays, it is common to dilute the DMSO stock solution in a culture medium to the final working concentration.[12][13] It is important to ensure that the final concentration of DMSO in the cell culture does not exceed a level that is toxic to the cells, typically below 0.1%. [12][13]

Visualizations

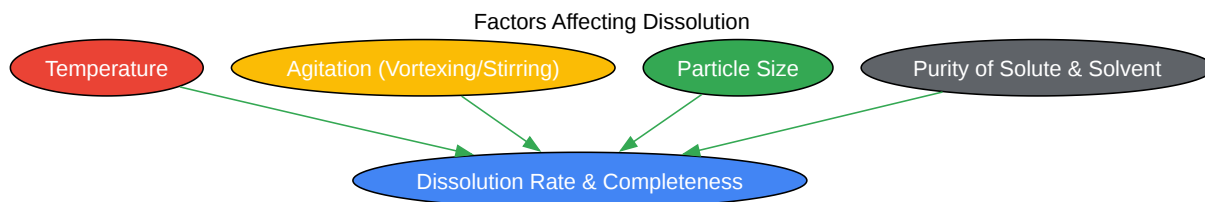
The following diagrams illustrate the experimental workflow and logical relationships in the preparation of a **Disperse Violet 1** solution.

Experimental Workflow for Preparing Disperse Violet 1 Solution



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Caption: Workflow for dissolving **Disperse Violet 1** in DMSO.



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Caption: Key factors influencing the dissolution of solids in liquids.

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